

Application Notes and Protocols: SRC-1 NR Box Peptide Fluorescence Polarization Assay

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Compound of Interest

Compound Name: SRC-1 NR box peptide

Cat. No.: B12383388

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Introduction

Steroid Receptor Coactivator-1 (SRC-1), a member of the p160 family of transcriptional coactivators, plays a crucial role in mediating the transcriptional activity of nuclear receptors (NRs).[1][2] Upon ligand binding, NRs undergo a conformational change that facilitates the recruitment of coactivators like SRC-1. This interaction is primarily mediated by the binding of specific LXXLL motifs (where L is leucine and X is any amino acid), also known as NR boxes, within SRC-1 to a hydrophobic groove on the surface of the ligand-bound NR.[1][2] The SRC-1-NR complex then recruits other proteins, including histone acetyltransferases like CBP/p300, to remodel chromatin and initiate gene transcription.[1][2] Dysregulation of this interaction is implicated in various diseases, including cancer, making it an attractive target for therapeutic intervention.

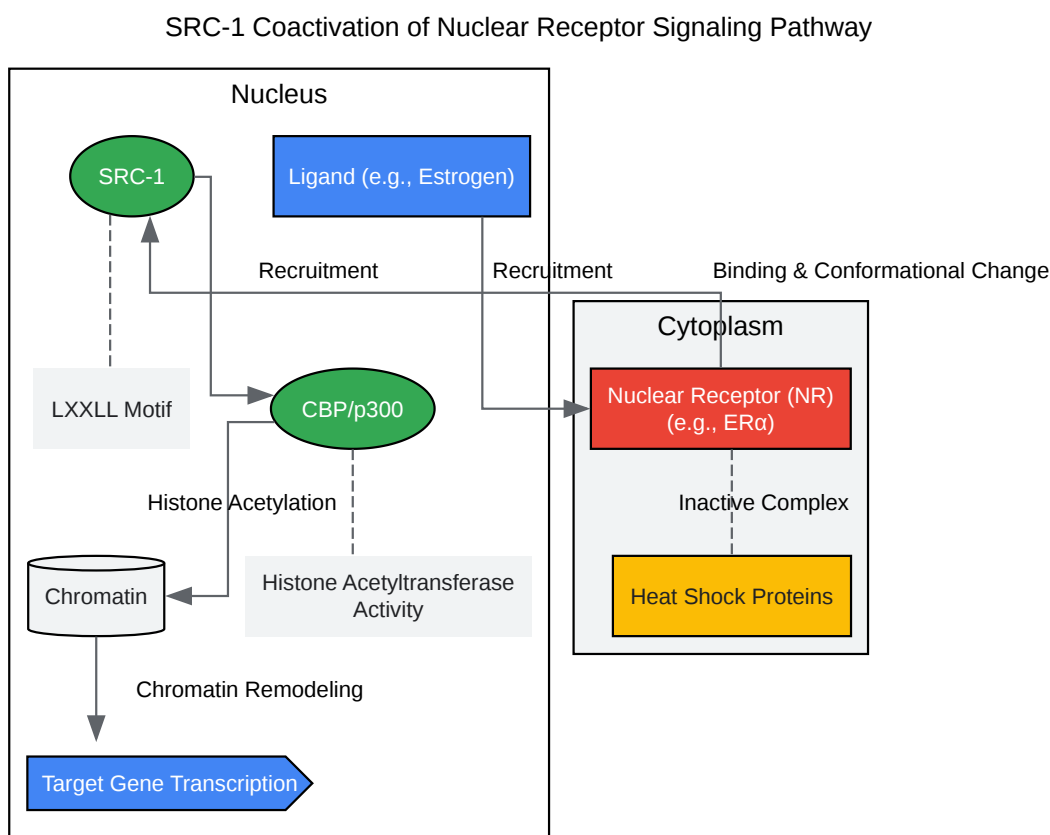
Fluorescence Polarization (FP) is a robust, homogeneous, and high-throughput screening (HTS) compatible technique used to monitor molecular interactions in solution.[3] The assay is based on the principle that a small, fluorescently labeled molecule (the tracer, in this case, an **SRC-1 NR box peptide**) tumbles rapidly in solution, resulting in low polarization of emitted light when excited with plane-polarized light. Upon binding to a larger molecule (the nuclear receptor), the rotational motion of the tracer is significantly slowed, leading to an increase in the polarization of the emitted light.[3] This change in polarization can be used to quantify the

binding affinity between the peptide and the protein and to screen for inhibitors that disrupt this interaction.

These application notes provide a detailed protocol for an **SRC-1 NR box peptide** fluorescence polarization assay to characterize the interaction with a nuclear receptor and to identify potential inhibitors.

Signaling Pathway and Experimental Workflow

The interaction of SRC-1 with a nuclear receptor is a key step in hormone-dependent gene activation. The following diagram illustrates the signaling pathway leading to transcriptional activation.

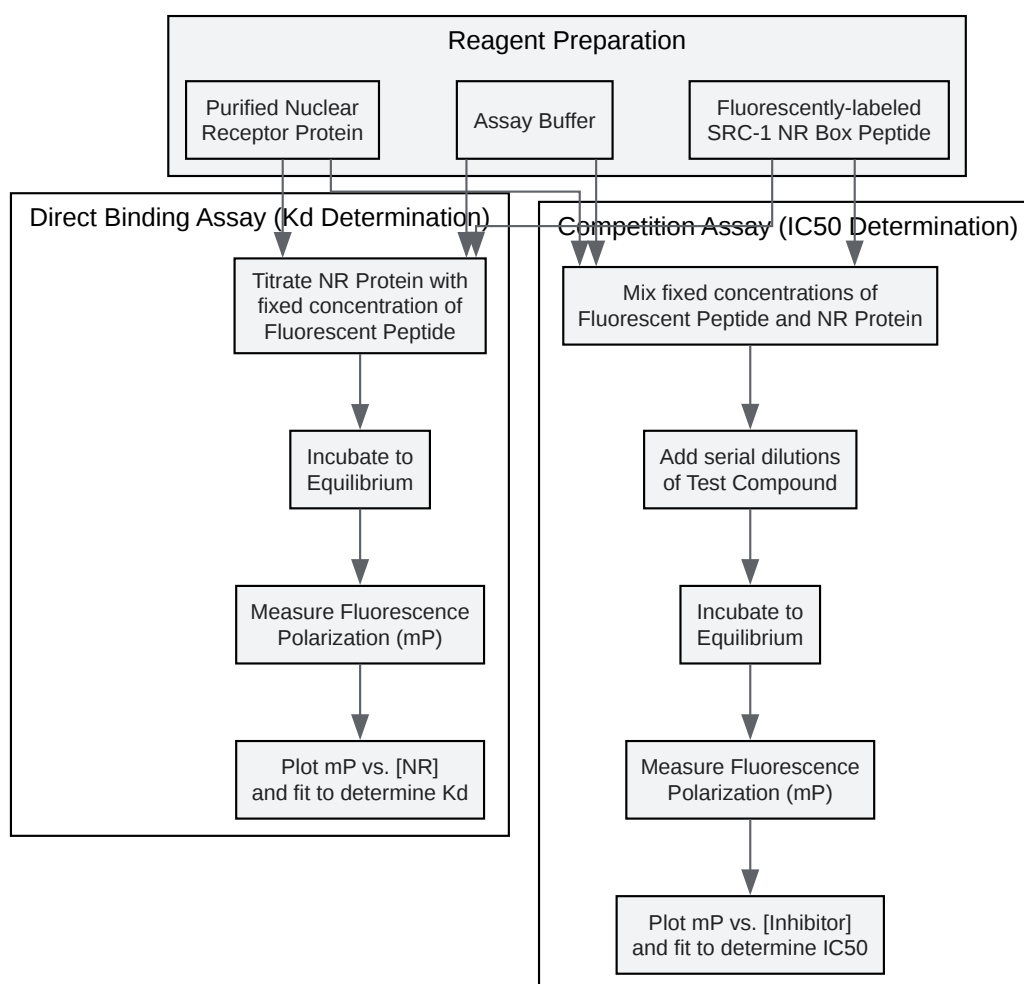


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Caption: SRC-1 signaling pathway.

The experimental workflow for the fluorescence polarization assay is depicted below. This workflow outlines the key steps from reagent preparation to data analysis for both direct binding and competition assays.

SRC-1 NR Box Peptide FP Assay Workflow



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References

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- 3. Fluorescence polarization assay to quantify protein-protein interactions in an HTS format - PubMed [pubmed.ncbi.nlm.nih.gov]
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